

A Technical Guide to the Chemical Properties and Applications of Sunitinib-d10

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Sunitinib-d10

Cat. No.: B019961

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties of **Sunitinib-d10**, a deuterated analog of the multi-targeted tyrosine kinase inhibitor, Sunitinib. This document is intended for researchers, scientists, and professionals in drug development who utilize **Sunitinib-d10** as an internal standard in pharmacokinetic and bioanalytical studies.

Core Chemical Properties

Sunitinib-d10 is a stable, isotopically labeled form of Sunitinib, designed for use in mass spectrometry-based quantification assays. The deuterium labeling provides a distinct mass-to-charge ratio, allowing for its differentiation from the unlabeled Sunitinib while maintaining nearly identical chemical and physical properties.

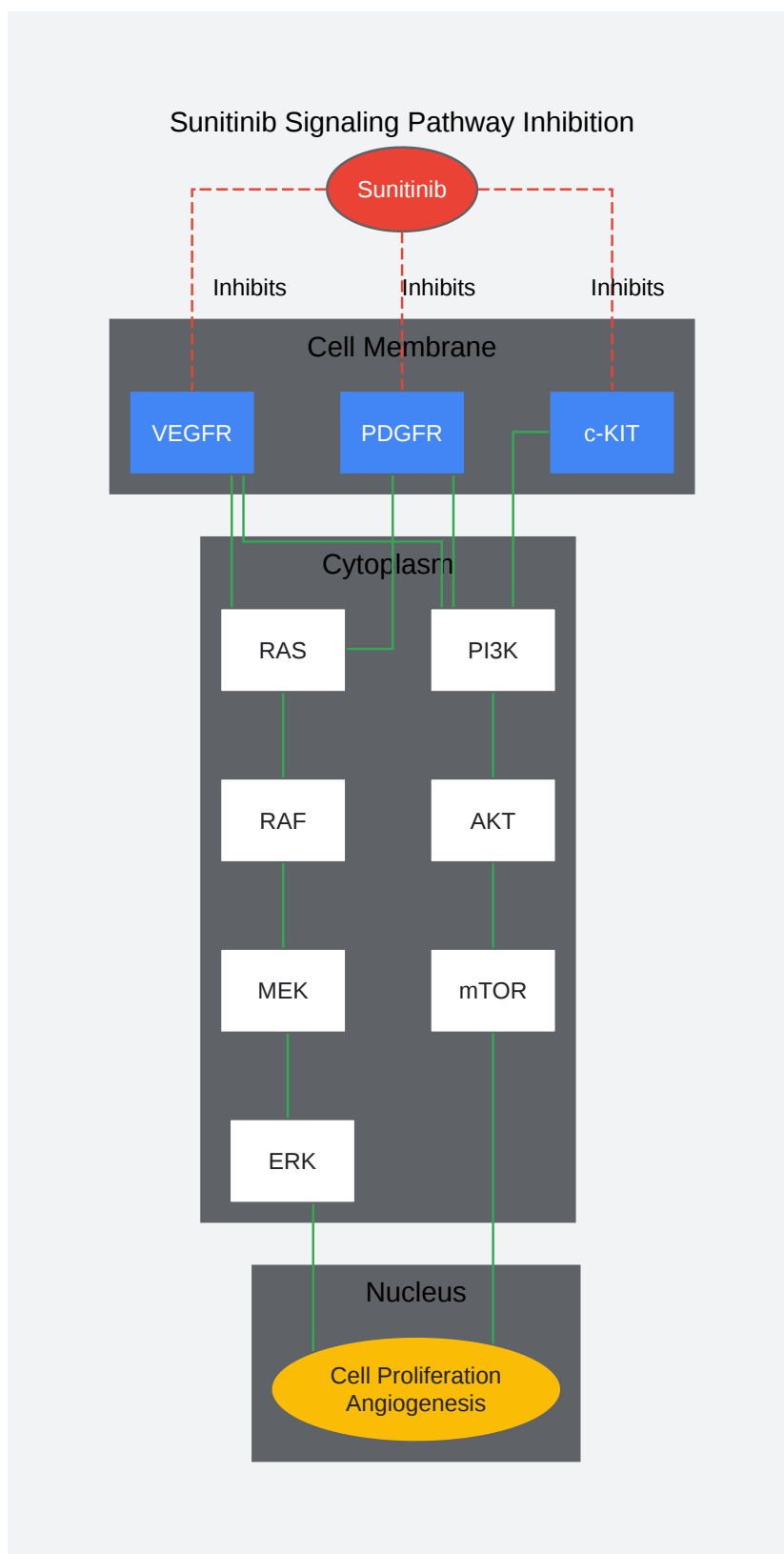
Physicochemical Data

The following table summarizes the key physicochemical properties of **Sunitinib-d10** in comparison to its non-deuterated counterpart, Sunitinib.

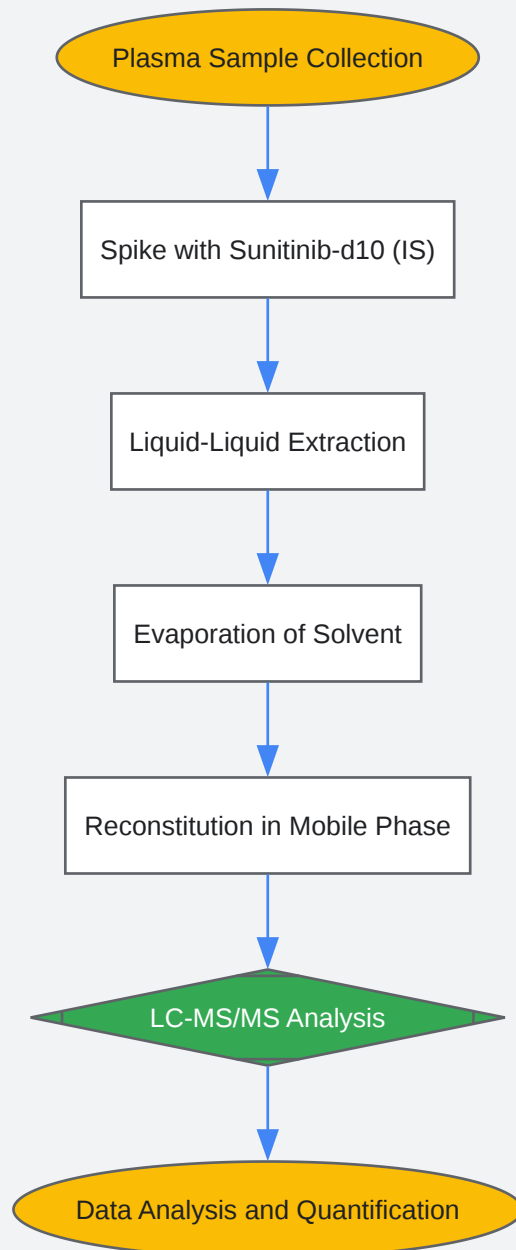
Property	Sunitinib-d10	Sunitinib
Appearance	Yellow Solid[1]	Yellow to orange powder[2]
Molecular Formula	C ₂₂ H ₁₇ D ₁₀ FN ₄ O ₂ [3][4][5][6]	C ₂₂ H ₂₇ FN ₄ O ₂ [7]
Molecular Weight	408.54 g/mol [5][6]	398.47 g/mol
Exact Mass	408.2746 Da[5]	398.2118 Da
Solubility	Soluble in DMSO[3]	Soluble in DMSO at 40 mg/mL. Poorly soluble in ethanol and water (maximum solubility in water ~10-50 µM).[8]
pKa (Sunitinib malate)	Not explicitly available, expected to be similar to Sunitinib	8.95[2]
LogP	3.99[4]	5.2 (octanol/water at pH 7 for Sunitinib malate)[2]
Polar Surface Area (PSA)	84.21 Å ² [4]	77.2 Å ²
Storage Temperature	-20°C[3][5]	-20°C[8]
Stability	≥ 4 years at -20°C[3]	Stable in oral suspension for at least 60 days at room temperature and 4°C.[9][10] Lyophilized form is stable for 24 months at -20°C.[8]

Mechanism of Action of Sunitinib

Sunitinib is a potent inhibitor of multiple receptor tyrosine kinases (RTKs) implicated in tumor growth, angiogenesis, and metastatic progression.[7] Its primary targets include Platelet-Derived Growth Factor Receptors (PDGFR α and PDGFR β) and Vascular Endothelial Growth Factor Receptors (VEGFR1, VEGFR2, and VEGFR3).[11][12] By blocking the signaling of these receptors, Sunitinib disrupts downstream pathways crucial for cancer cell proliferation and survival, such as the RAS/MAPK and PI3K/AKT pathways.[11]



Workflow for Sunitinib Quantification



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. SUNITINIB-D10 | 1126721-82-1 [chemicalbook.com]
- 2. jurnal.unpad.ac.id [jurnal.unpad.ac.id]
- 3. caymanchem.com [caymanchem.com]
- 4. Sunitinib D10 | CAS#:1126721-82-1 | Chemsrsc [chemsrc.com]
- 5. Sunitinib-d10 | CAS 1126721-82-1 | LGC Standards [lgcstandards.com]
- 6. Sunitinib-D10 | CAS No- 1126721-82-1 | Simson Pharma Limited [simsonpharma.com]
- 7. Sunitinib - Wikipedia [en.wikipedia.org]
- 8. Sunitinib (#12328) Datasheet With Images | Cell Signaling Technology [cellsignal.com]
- 9. Stability of sunitinib in oral suspension - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. researchgate.net [researchgate.net]
- 11. researchgate.net [researchgate.net]
- 12. What is the mechanism of Sunitinib Malate? [synapse.patsnap.com]
- To cite this document: BenchChem. [A Technical Guide to the Chemical Properties and Applications of Sunitinib-d10]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b019961#what-are-the-chemical-properties-of-sunitinib-d10]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com